

Preventing Prolylrapamycin degradation in cell culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Prolylrapamycin*

Cat. No.: *B1232259*

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Technical Support Center: Prolylrapamycin (Torkinib)

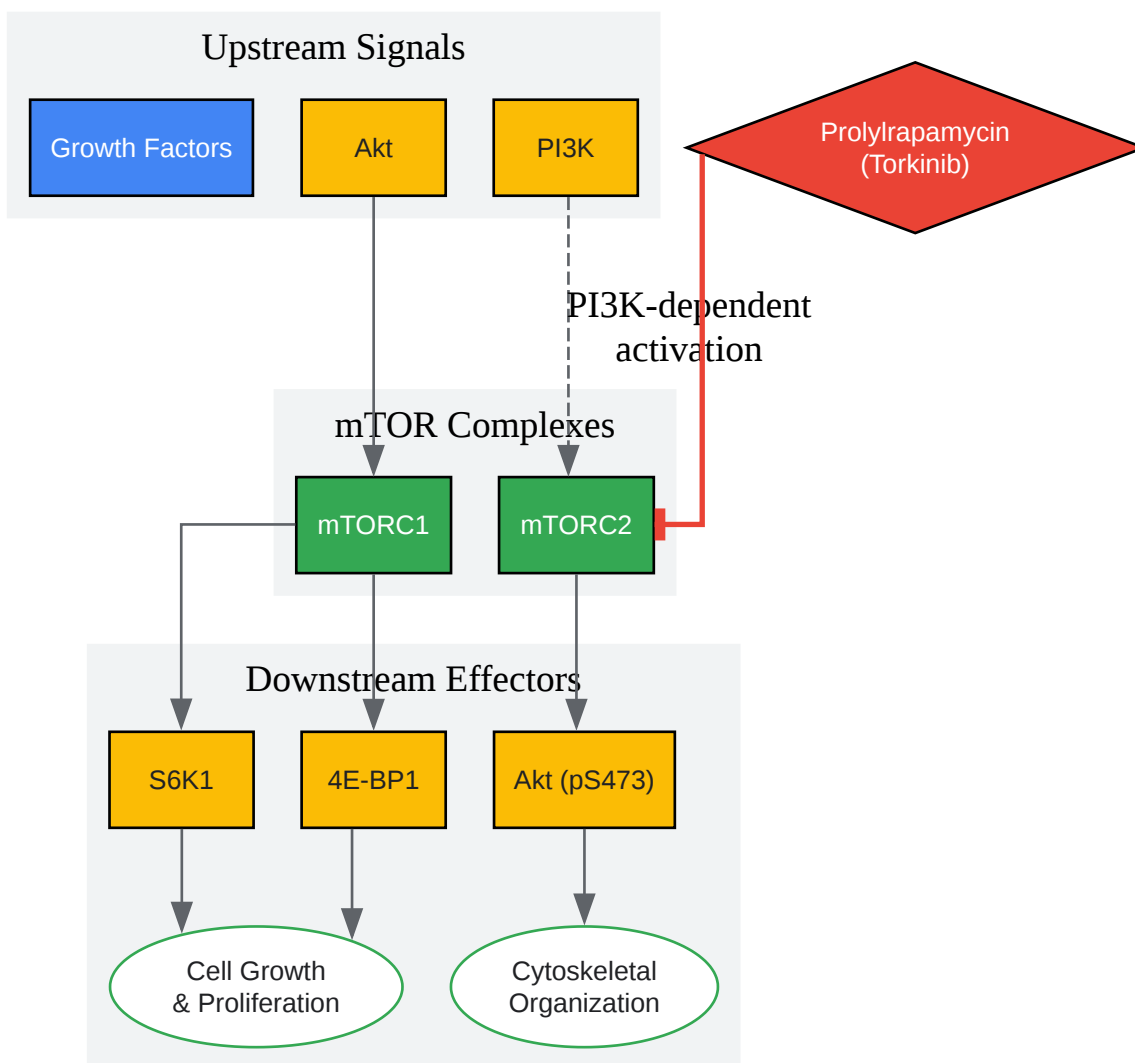
Welcome to the technical support center for **Prolylrapamycin** (Torkinib). This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals effectively use **Prolylrapamycin** in cell culture experiments and prevent its degradation.

Frequently Asked Questions (FAQs)

Q1: What is **Prolylrapamycin** (Torkinib), and how does it work?

Prolylrapamycin, also known as Torkinib or PP242, is a potent and selective ATP-competitive inhibitor of the mTOR (mechanistic Target of Rapamycin) kinase.[1][2] Unlike rapamycin, which primarily inhibits mTOR Complex 1 (mTORC1), **Prolylrapamycin** inhibits both mTORC1 and mTORC2.[2][3] This dual inhibition blocks the phosphorylation of downstream targets of both complexes, such as S6 Kinase (S6K) for mTORC1 and Akt at Serine 473 for mTORC2, making it a powerful tool for studying the mTOR signaling pathway.[4] The mTOR pathway is a central regulator of cell growth, proliferation, metabolism, and survival.[5][6][7]

► [View mTOR Signaling Pathway Diagram](#)



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- To cite this document: BenchChem. [Preventing Prolylrapamycin degradation in cell culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1232259#preventing-prolylrapamycin-degradation-in-cell-culture]

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